Technical Guide: (2-Methoxyethyl)(prop-2-yn-1-yl)amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(2-Methoxyethyl)(prop-2-yn-1-yl)amine*
CAS No.:	*1020931-60-5*
Cat. No.:	*B2930532*

Get Quote

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

(2-Methoxyethyl)(prop-2-yn-1-yl)amine is a secondary amine featuring a propargyl (alkyne) group and a methoxyethyl ether tail. This dual functionality makes it a versatile "click-ready" building block for synthesizing heterocycles, drug linkers (e.g., PROTACs), and bioconjugates.

Core Identifiers

© 2026 BenchChem. All rights reserved.

Parameter	Detail
Chemical Name	N-(2-Methoxyethyl)prop-2-yn-1-amine
Common Synonyms	N-Propargyl-2-methoxyethylamine; 2-Methoxy-N-(prop-2-ynyl)ethanamine
CAS Number	10400-04-1 (Note: This CAS is associated with the general class/isomer; specific commercial batches often reference the N-methyl analog 220699-99-0 or are custom synthesized).[1][2][3]
Molecular Formula	$C_6H_{11}NO$
Molecular Weight	113.16 g/mol
SMILES	COCCNCC#C
InChIKey	HVCNXQOWACZKRK-UHFFFAOYSA-N (Predicted)

Physicochemical Properties (Predicted)

Property	Value	Note
Boiling Point	~145–150 °C	At 760 mmHg
Density	~0.92 g/cm³	Liquid at RT
pKa (Conjugate Acid)	~8.5–9.0	Typical for secondary amines with ether proximity
Solubility	High	Miscible in water, DCM, MeOH, THF
LogP	~0.2	Hydrophilic nature due to ether/amine

Synthetic Methodologies

© 2026 BenchChem. All rights reserved.

The synthesis of **(2-Methoxyethyl)(prop-2-yn-1-yl)amine** is typically achieved via nucleophilic substitution (N-alkylation). The protocol below is designed to minimize over-alkylation (formation of the tertiary amine).

Protocol: Mono-Alkylation of 2-Methoxyethylamine

Reaction Logic:

- Nucleophile: 2-Methoxyethylamine (in excess to favor mono-alkylation).
- Electrophile: Propargyl bromide (3-bromopropyne).
- Base: Potassium carbonate (

) or excess amine to scavenge HBr.
- Solvent: Acetonitrile (MeCN) or THF.

Step-by-Step Workflow:

- Preparation: Charge a flame-dried reaction flask with 2-Methoxyethylamine (3.0 equiv) and anhydrous

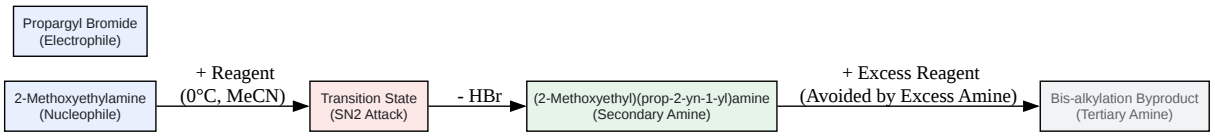
  (1.5 equiv) in MeCN.
- Addition: Cool the mixture to 0°C. Add Propargyl bromide (1.0 equiv, 80% wt in toluene) dropwise over 30 minutes. Note: Slow addition is critical to prevent exotherms and bis-alkylation.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 12–16 hours. Monitor by TLC (stain with Ninhydrin or $KMnO_4$).
- Workup: Filter off the solid salts. Concentrate the filtrate under reduced pressure.
- Purification: The residue contains the product and excess starting amine.
  - Distillation: The starting amine (BP ~95°C) can be distilled off first, followed by the product (BP ~145°C).

© 2026 BenchChem. All rights reserved.

- Column Chromatography: Use DCM:MeOH (95:5) with 1%

  on silica gel.

Mechanistic Pathway



Click to download full resolution via product page

Caption: SN2 Alkylation pathway favoring mono-substituted product via stoichiometry control.

Functional Utility in Drug Discovery[3]

This molecule serves as a strategic "linker" and "warhead" carrier.

A. Click Chemistry (CuAAC)

The terminal alkyne group allows for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

- Application: Conjugating the methoxyethyl-amine motif to azido-labeled proteins, fluorophores, or polymers (PEGylation).
- Advantage: The methoxyethyl chain improves water solubility and reduces non-specific binding compared to simple alkyl chains.

B. Heterocycle Synthesis

The secondary amine and alkyne are precursors for:

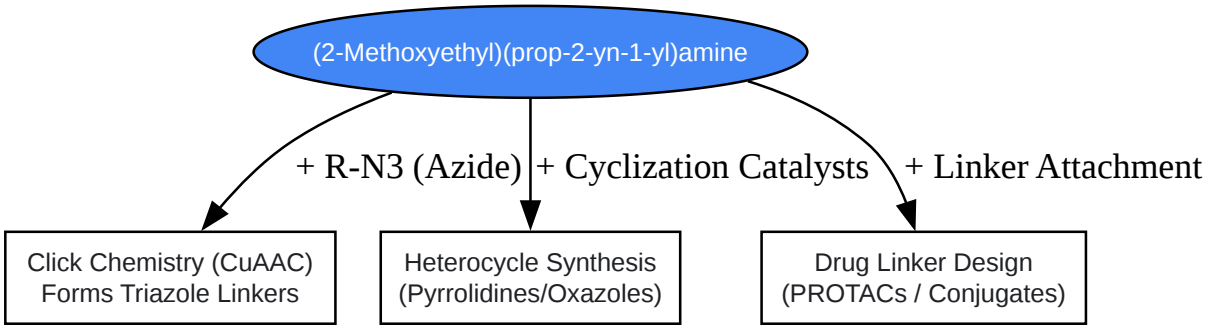
- Pyrrolidines: Via Pauson-Khand reaction or metal-catalyzed cycloisomerization.
- Oxazoles: Via reaction with acid chlorides and subsequent cyclization.

© 2026 BenchChem. All rights reserved.

C. Medicinal Chemistry Linker

Used to install the N-(2-methoxyethyl) motif, which is a bioisostere for N-alkyl groups but with improved metabolic stability and solubility.

- Example: Synthesis of Selegiline analogs or MAO-B inhibitors where the propargyl group is the pharmacophore (covalent inhibitor of FAD cofactor).



Click to download full resolution via product page

Caption: Divergent applications of the amine-alkyne scaffold in chemical biology.

Safety & Handling

- Hazards:
  - Propargyl Bromide (Precursor): Lachrymator, flammable, toxic. Handle in a fume hood.
  - Amine Product: Corrosive, skin irritant.[4]
- Storage: Store at 2–8°C under inert gas (Nitrogen/Argon). Alkyne amines can degrade/polymerize upon prolonged exposure to air and light.
- Stability: Stable as the free base for weeks; indefinitely stable as the Hydrochloride (HCl) salt.

References

- Synthesis of Propargylamines: Lauder, K., et al. "Synthesis and Reactivity of Propargylamines in Organic Chemistry."[5] Chemical Reviews, 2017.[5] Link

© 2026 BenchChem. All rights reserved.

- Oxazoline Precursors: Frump, J. A. "Oxazolines.[5] Their Preparation, Reactions, and Applications."[6][7] Chemical Reviews, 1971. Link
- Click Chemistry Reagents: "Propargylamine Derivatives in Bioconjugation." Sigma-Aldrich Technical Bulletin. Link
- Related Analog (N-Methyl): "N-Methylpropargylamine CAS 35161-71-8."[8][9] PubChem Database. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. medkoo.com [medkoo.com]
- 2. prepchem.com [prepchem.com]
- 3. N-(2-Methoxyethyl)isopropylamine | C6H15NO | CID 551575 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-(2-Methoxyethyl)isopropylamine | C6H15NO | CID 551575 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Propargylamine - Wikipedia [en.wikipedia.org]
- 6. US4024184A - Preparation of N-(2-alkoxyethyl)alkanamides and 2-alkoxyethyl amines from 2-oxazolines - Google Patents [patents.google.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. N-METHYLPROPARGYLAMINE | 35161-71-8 [chemicalbook.com]
- 9. methyl(prop-2-yn-1-yl)amine | 35161-71-8 [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: (2-Methoxyethyl)(prop-2-yn-1-yl)amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2930532/docs#technical-guide-2-methoxyethyl-prop-2-yn-1-yl-amine]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.